

# Hex-3-en-5-yn-1-ol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hex-3-en-5-yn-1-ol

Cat. No.: B14559921

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## An In-depth Technical Guide to Hex-3-en-5-yn-1-ol

This technical guide provides a concise overview of the molecular properties of **Hex-3-en-5-yn-1-ol**, tailored for researchers, scientists, and professionals in drug development.

## Molecular Identity and Properties

**Hex-3-en-5-yn-1-ol** is an organic compound featuring a six-carbon chain containing a double bond, a triple bond, and a terminal alcohol functional group. Its chemical structure lends itself to a variety of organic synthesis applications.

## Molecular Formula and Weight

The molecular formula and molecular weight of **Hex-3-en-5-yn-1-ol** are fundamental parameters for any quantitative analysis or experimental design. These values are summarized in the table below.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>6</sub> H <sub>8</sub> O <sup>[1]</sup> |
| Molecular Weight  | 96.13 g/mol <sup>[1][2][3]</sup>               |
| IUPAC Name        | hex-3-en-5-yn-1-ol                             |

The molecular weight is calculated based on the atomic masses of its constituent elements: Carbon (approximately 12.011 u), Hydrogen (approximately 1.008 u), and Oxygen

(approximately 15.999 u).<sup>[4][5][6][7][8][9][10]</sup>

## Experimental Data and Protocols

A comprehensive search for detailed experimental protocols, such as synthesis, purification, or its application in signaling pathways, did not yield specific, publicly available in-depth guides or whitepapers for **Hex-3-en-5-yn-1-ol**. The information is largely cataloged in chemical databases.

## Signaling Pathways and Logical Relationships

Due to the limited availability of research literature focusing on the specific biological activity of **Hex-3-en-5-yn-1-ol**, information regarding its involvement in signaling pathways is not available at this time. Therefore, a corresponding visualization cannot be generated.

Further research and publication in peer-reviewed journals are required to elucidate the biological roles and experimental protocols associated with this compound.

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## References

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)